

Technical Comparison Guide: Mass Spectrometry of Methyl 7-methylindole-3-acetate

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Compound of Interest

Compound Name: Methyl 7-Methylindole-3-acetate

Cat. No.: B12288000

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Executive Summary

Methyl 7-methylindole-3-acetate (Me-7-Me-IAA) is a lipophilic derivative of the auxin analog 7-methylindole-3-acetic acid. In analytical workflows, it is often generated via methylation (e.g., diazomethane or methanolic HCl) to improve volatility for Gas Chromatography-Mass Spectrometry (GC-MS).

Its fragmentation pattern under Electron Ionization (EI, 70 eV) is governed by the stability of the expanded quinolinium ion system. This guide compares its spectral signature against the industry standard, Methyl Indole-3-acetate (Me-IAA), to facilitate unambiguous identification in complex biological matrices.

Chemical Identity & Properties

Feature	Specification
Compound Name	Methyl 7-methylindole-3-acetate
CAS Number	1783785-91-0
Molecular Formula	C ₁₂ H ₁₃ NO ₂
Molecular Weight	203.24 g/mol
Parent Structure	Indole-3-acetic acid (methylated at C7 and carboxyl)
Key Application	Auxin transport studies, metabolite profiling

Experimental Protocol: GC-MS Acquisition

To reproduce the fragmentation patterns described below, the following acquisition parameters are recommended. This protocol ensures the preservation of the molecular ion while promoting characteristic fragmentation.

Methodology

- Sample Preparation: Dissolve 1 mg of standard in 1 mL methanol. Derivatize with trimethylsilyldiazomethane if starting from the free acid.
- Injection: 1 µL splitless injection at 250°C.
- Separation: Capillary column (e.g., DB-5ms or equivalent), 30m × 0.25mm ID, 0.25µm film.
- Oven Program: 80°C (1 min) → 20°C/min → 280°C (hold 5 min).
- Ionization: Electron Ionization (EI) at 70 eV. Source temperature: 230°C.

Fragmentation Analysis

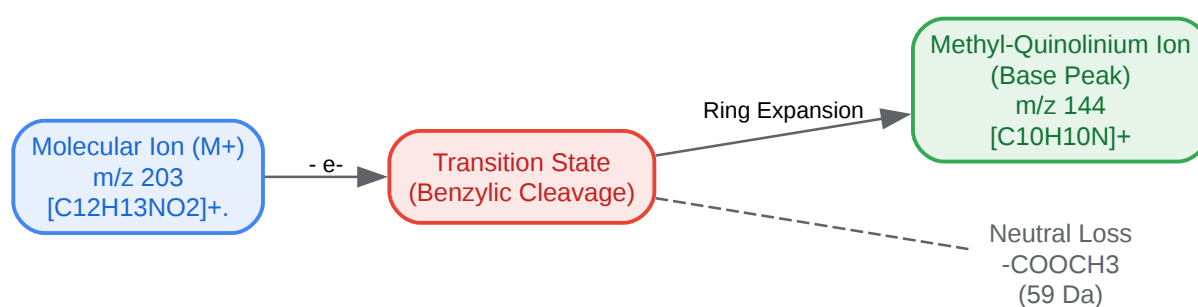
The mass spectrum of **Methyl 7-methylindole-3-acetate** is characterized by a distinct quinolinium rearrangement, a hallmark of indole-3-alkanoic acid esters.

Primary Fragmentation Pathway[1]

- Molecular Ion (): The radical cation appears at m/z 203. It is generally distinct but of moderate intensity (20-40%).
- Base Peak (Quinolinium Ion): The most abundant ion arises from the cleavage of the carbomethoxy group ().
 - Mechanism: The methylene group at C3 facilitates ring expansion of the indole pyrrole ring, incorporating the methylene carbon to form a stable methyl-quinolinium ion.
 - Mass Shift: Unlike unsubstituted Me-IAA (Base peak m/z 130), the 7-methyl derivative shifts this peak to m/z 144 (+14 Da due to the methyl group).
- Secondary Fragmentation: The m/z 144 ion further degrades by losing HCN or fragments, typically yielding low-mass aromatic clusters (m/z 115, 77).

Visualization of the Fragmentation Mechanism

The following diagram illustrates the transition from the molecular ion to the stable quinolinium species.



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Figure 1: Proposed fragmentation pathway of **Methyl 7-methylindole-3-acetate** showing the formation of the characteristic m/z 144 ion.

Comparative Analysis: 7-Methyl vs. Unsubstituted Me-IAA

Differentiation between the 7-methyl derivative and the standard Methyl Indole-3-acetate is critical, as they may co-occur in biological samples.

Spectral Fingerprint Comparison

Ion Type	Methyl Indole-3-acetate (Standard)	Methyl 7-methylindole-3-acetate (Target)	Mass Shift ()
Molecular Ion ()	m/z 189	m/z 203	+14 Da
Base Peak	m/z 130 (Quinolinium)	m/z 144 (Me-Quinolinium)	+14 Da
Fragment 2	m/z 103	m/z 117	+14 Da
Fragment 3	m/z 77 (Phenyl)	m/z 77 / 91 (Tropylium)	Variable

Differentiation from Isomers

A common challenge is distinguishing 7-methyl from 4-, 5-, or 6-methyl isomers.

- **Mass Spectrometry:** All ring-methylated isomers (4, 5, 6, 7-Me) will produce the identical m/z 144 base peak. EI-MS alone is often insufficient for positional isomer assignment.
- **Chromatography:** Identification relies on Retention Time (RT). The 7-methyl substituent typically elutes later than the 4- or 5-methyl isomers on non-polar columns (e.g., HP-5MS) due to steric shielding of the N-H group, though standards are required for confirmation.
- **N-Methyl Isomer:** Methyl 1-methylindole-3-acetate (N-methyl) also has MW 203 but often shows a different fragmentation intensity ratio and a significantly different RT (elutes earlier due to lack of H-bonding).

References

- NIST Mass Spectrometry Data Center. Indole-3-acetic acid, methyl ester Mass Spectrum.[1]
NIST Chemistry WebBook, SRD 69.[1] Available at: [\[Link\]](#)
- Ehmann, A. (1977). The Van Urk-Salkowski reagent—a sensitive and specific chromogenic reagent for silica gel thin-layer chromatographic detection and identification of indole derivatives. Journal of Chromatography A, 132(2), 267-276.
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- PubChem. Methyl indole-3-acetate Compound Summary. National Library of Medicine. Available at: [\[Link\]](#)

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